

Ohchinin Acetate: An Analysis of Publicly Available Safety and Toxicity Data

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Compound of Interest

Compound Name: *Ohchinin Acetate*

Cat. No.: *B1155075*

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An in-depth review of publicly accessible scientific literature and databases reveals a significant lack of specific safety and toxicity data for **Ohchinin Acetate**, a natural product found in *Azadirachta indica*[1]. While basic chemical and physical properties are documented, comprehensive toxicological studies detailing its acute and chronic effects, genotoxicity, carcinogenicity, reproductive toxicity, and absorption, distribution, metabolism, and excretion (ADME) profile are not currently available in the public domain. This absence of information precludes the creation of a detailed technical guide and the visualization of associated biological pathways as requested.

Ohchinin Acetate is identified as a limonoid, an acetate ester, and a cinnamate ester[1][2]. Its chemical structure and basic properties are cataloged in databases such as PubChem and ChemicalBook[1][2]. However, these resources do not contain any experimental data related to its safety or toxicological profile.

A thorough search for key toxicological endpoints for **Ohchinin Acetate** yielded no specific results. There is no publicly available information on:

- Acute Toxicity: No LD50 (median lethal dose) values for any route of administration were found.
- Genotoxicity: There are no reports of mutagenicity or clastogenicity studies.
- Carcinogenicity: No long-term studies assessing the carcinogenic potential of **Ohchinin Acetate** have been published.

- Reproductive and Developmental Toxicity: Information regarding its effects on fertility, reproduction, and embryonic development is absent from the available literature.
- ADME Properties: The pharmacokinetic profile, including how the compound is absorbed, distributed, metabolized, and excreted by the body, has not been characterized.
- Clinical Trials: No records of clinical trials involving **Ohchinin Acetate** were identified, and therefore no human safety data is available.

The lack of this critical information makes it impossible to construct a quantitative summary of its toxicological properties, detail experimental protocols used for its evaluation, or map out any relevant signaling pathways associated with its potential toxicity.

For researchers, scientists, and drug development professionals, this data gap highlights a need for foundational toxicological research on **Ohchinin Acetate**. Should this compound be considered for any therapeutic or commercial application, a comprehensive safety and toxicity evaluation according to established regulatory guidelines would be a mandatory prerequisite. This would involve a battery of in vitro and in vivo studies to determine its potential risks to human health.

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References

- 1. Ohchinin Acetate | C38H44O9 | CID 52952322 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ohchinin acetate | 67023-81-8 [amp.chemicalbook.com]
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